

An In-Depth Technical Guide to Esprocarb (CAS Number: 85785-20-2)

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Compound of Interest

Compound Name: *Esprocarb*

Cat. No.: *B1220993*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Esprocarb, identified by the CAS number 85785-20-2, is a selective thiocarbamate herbicide primarily utilized for the pre- and post-emergence control of annual weeds and grasses, particularly in paddy rice cultivation.[1] Its mode of action involves the inhibition of very-long-chain fatty acid (VLCFA) synthesis, a critical metabolic pathway for plant growth and development.[1] This technical guide provides a comprehensive overview of **Esprocarb**, including its chemical and physical properties, toxicological profile, environmental fate, and detailed experimental protocols for its synthesis and analysis. The information is presented to support research, scientific investigation, and potential applications in drug development.

Chemical and Physical Properties

Esprocarb is a chiral compound that exists as a racemic mixture.[2] It is a yellowish, odorless liquid at room temperature.[1] Key physicochemical properties are summarized in the table below for easy reference and comparison.

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₃ NOS	[2]
Molecular Weight	265.42 g/mol	
IUPAC Name	S-benzyl ethyl(3-methylbutan-2-yl)carbamothioate	
Appearance	Yellowish liquid	
Odor	Odorless	
Melting Point	25 °C	
Boiling Point	135 °C	
Density	1.035 g/mL	
Vapor Pressure	10.1 mPa (at 20 °C)	
Water Solubility	4.9 mg/L (at 20 °C)	
Log P (Octanol-Water Partition Coefficient)	4.6	

Toxicological Data

The toxicological profile of **Esprocarb** indicates low acute toxicity to mammals. However, it is classified as toxic if inhaled and demonstrates environmental hazards, particularly to aquatic life.

Parameter	Value	Species	Reference(s)
Acute Oral LD ₅₀	>2000 mg/kg	Rat	
Acute Dermal LD ₅₀	>2000 mg/kg	Rat	
Acute Inhalation LC ₅₀ (4h)	>4 mg/L	Mammal	

Ecotoxicity Data

Esprocarb exhibits varying levels of toxicity to different aquatic organisms, with notable toxicity to fish and certain algae.

Parameter	Value	Species	Reference(s)
Fish LC ₅₀ (96h)	>1.52 mg/L	Cyprinus carpio (Carp)	
Daphnia magna LC ₅₀ (48h)	1-10 mg/L	Daphnia magna	
Algae EC ₅₀	N/A	Raphidocelis subcapitata was most sensitive among tested species	

Environmental Fate

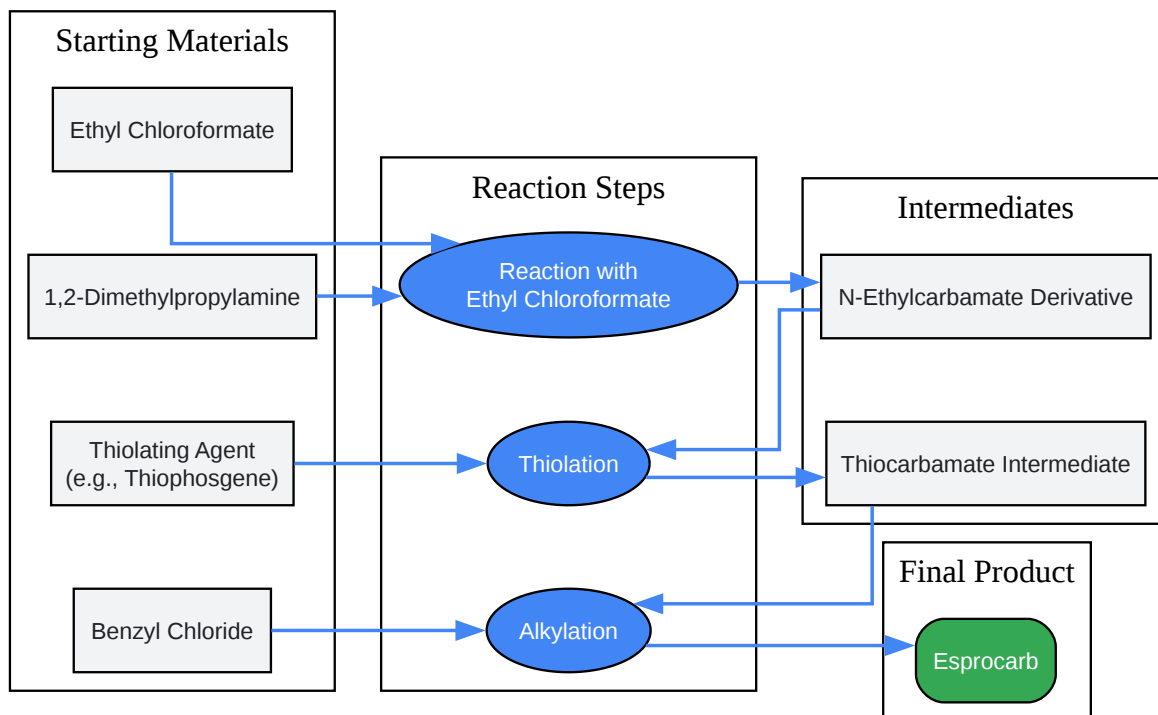
Esprocarb is considered moderately persistent in the soil environment.

Parameter	Value	Condition	Reference(s)
Soil Half-life (DT ₅₀)	50 days	Aerobic	

Experimental Protocols

Synthesis of Esprocarb

The synthesis of **Esprocarb** is a multi-step process characteristic of thiocarbamate herbicides.



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General synthesis workflow for **Esprocarb**.

Methodology:

- **Preparation of the Chiral Intermediate:** The synthesis begins with the preparation of 1,2-dimethylpropylamine, which introduces the stereogenic center to the molecule.
- **Formation of N-Ethylcarbamate Derivative:** The prepared amine is reacted with ethyl chloroformate to yield an N-ethylcarbamate derivative.
- **Thiolation:** The carbamate undergoes thiolation using a sulfurizing agent such as thiophosgene or carbon disulfide, which converts it into a thiocarbamate.
- **Alkylation:** Finally, the thiocarbamate is alkylated with benzyl chloride to produce **Esprocarb**.

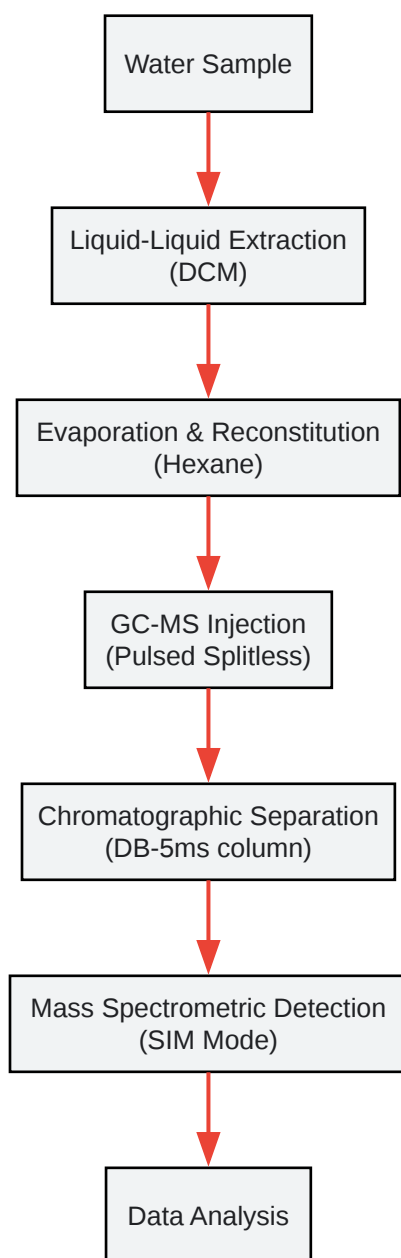
Analytical Methods

Sample Preparation (Liquid-Liquid Extraction):

- To 1 liter of water sample, add 66 g of sodium chloride (NaCl) and mix until dissolved.
- Spike the sample with an appropriate internal standard (e.g., Triphenyl phosphate at 50 ng/L).
- Perform liquid-liquid extraction using a separating funnel with dichloromethane (DCM) as the solvent.
- Evaporate the extract to dryness and reconstitute in a known volume of hexane for GC-MS analysis.

GC-MS Conditions (General Example):

- Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.
- Carrier Gas: Helium.
- Injection Mode: Pulsed splitless.
- Injector Temperature: 250 °C.
- Oven Temperature Program: Initial temperature of 60°C held for 2 minutes, ramped at 15°C/min to 300°C, and held for 6 minutes.
- MS Quadrupole Temperature: 150 °C.
- Detection: Mass spectrometer in selected ion monitoring (SIM) mode.



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Workflow for GC-MS analysis of **Esprocarb** in water.

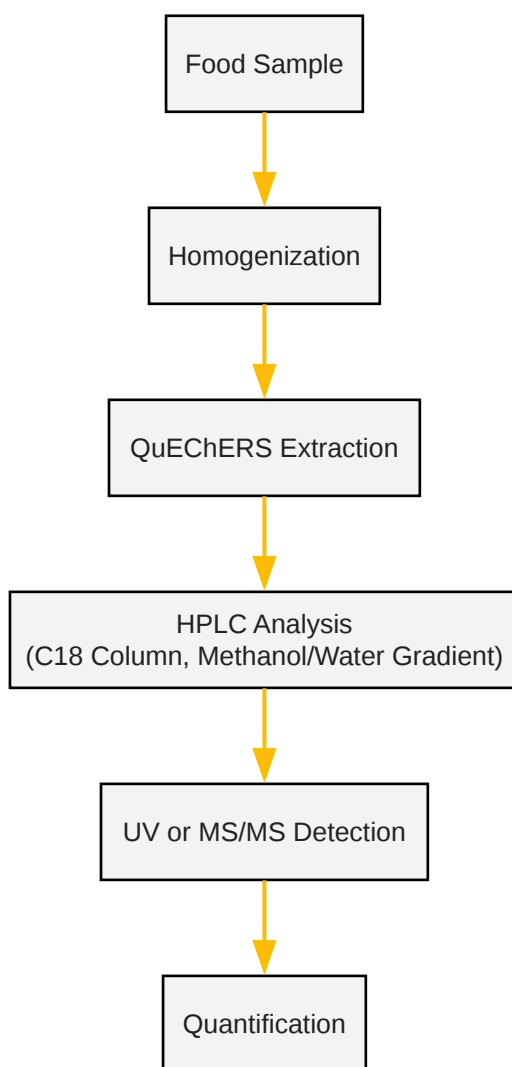
Sample Preparation (QuEChERS Method):

- Homogenize the food sample (e.g., rice, fruits, vegetables).
- Extract a representative portion of the homogenized sample using the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) method.

- Analyze the resulting extract by HPLC-MS/MS.

HPLC Conditions (General Example for Thiocarbamates):

- Column: C18 reversed-phase column (e.g., 250 mm x 4.6 mm i.d.).
- Mobile Phase: A gradient of methanol and water.
- Detection: UV detector at an appropriate wavelength (e.g., 232 nm for thiodicarb, a related thiocarbamate). For higher sensitivity and selectivity, coupling with a mass spectrometer (LC-MS/MS) is recommended.



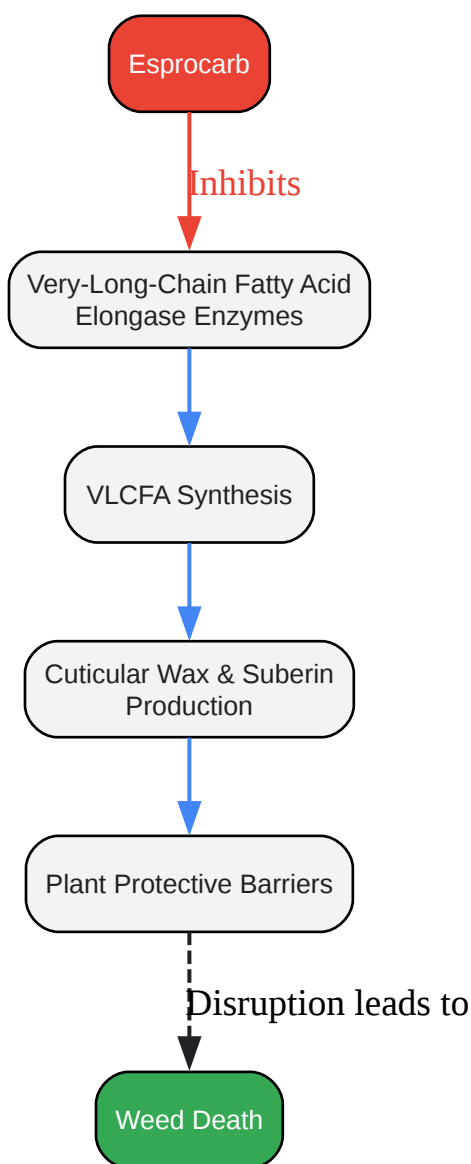
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Workflow for HPLC analysis of **Esprocarb** in food.

Mode of Action and Degradation Pathway

Mode of Action

Esprocarb is classified under the HRAC (Herbicide Resistance Action Committee) Group K3, which are inhibitors of very-long-chain fatty acid (VLCFA) synthesis. VLCFAs are essential components of plant cuticular waxes and suberin, which play crucial roles in preventing water loss and protecting against environmental stresses. By inhibiting the elongase enzymes involved in VLCFA biosynthesis, **Esprocarb** disrupts these protective barriers, leading to weed mortality.



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Mode of action of **Esprocarb**.

Degradation Pathway

The degradation of thiocarbamate herbicides like **Esprocarb** in the environment, particularly in soil, is primarily driven by microbial metabolism. The degradation process generally involves the hydrolysis of the carbamate ester or amide linkage. While the specific degradation pathway of **Esprocarb** is not extensively detailed in the provided search results, a general pathway for carbamate degradation involves breakdown into smaller, less toxic molecules. The process can be influenced by soil type, microbial population, temperature, and moisture. Further research is needed to fully elucidate the specific metabolites of **Esprocarb** formed during its degradation in various environmental matrices.

Conclusion

This technical guide provides a detailed overview of **Esprocarb** (CAS 85785-20-2), summarizing its key properties, toxicological and ecotoxicological data, and established experimental protocols. The information presented is intended to be a valuable resource for researchers and scientists working in the fields of environmental science, agriculture, and toxicology. The detailed methodologies for synthesis and analysis can serve as a foundation for further investigation and development of new applications. The provided data tables and diagrams offer a clear and concise summary of the essential information for easy comparison and understanding.

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References

- 1. Esprocarb - Wikipedia [en.wikipedia.org]
- 2. Esprocarb (Ref: C 14526) [sitem.herts.ac.uk]

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